

"D-Alanine, 3-fluoro-, hydrochloride" experimental protocols

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Compound of Interest

Compound Name: *D-Alanine, 3-fluoro-, hydrochloride*

Cat. No.: *B1655622*

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Application Notes for D-Alanine, 3-fluoro-, hydrochloride

Compound: **D-Alanine, 3-fluoro-, hydrochloride** (D-F-Ala-HCl) Synonyms: 3-Fluoro-D-alanine, Fludalanine[1] Molecular Formula: $C_3H_6FNO_2 \cdot HCl$ Molecular Weight: 143.54 g/mol (hydrochloride salt)

Description and Mechanism of Action

D-Alanine, 3-fluoro-, hydrochloride is a fluorinated analog of the amino acid D-alanine. It functions as a potent antibacterial agent by targeting a crucial step in bacterial cell wall synthesis.[1] The primary mechanism of action is the inhibition of alanine racemase, a bacterial enzyme that catalyzes the conversion of L-alanine to D-alanine.[1][2] D-alanine is an essential building block of peptidoglycan, the macromolecule that provides structural integrity to the bacterial cell wall.[1][3] By inhibiting alanine racemase, D-F-Ala-HCl depletes the pool of D-alanine, thereby disrupting peptidoglycan synthesis and compromising cell wall integrity, ultimately leading to bacterial cell death. This specificity for a bacterial metabolic pathway makes it an attractive candidate for antimicrobial research.[3]

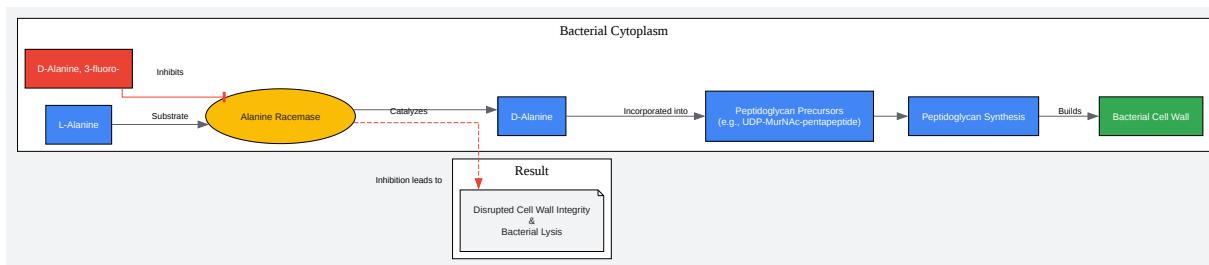
Applications in Research and Drug Development

- Antimicrobial Research: D-F-Ala-HCl is utilized in studies to understand bacterial cell wall biosynthesis and to screen for new antimicrobial agents. Its role as an inhibitor of a key enzyme provides a model for studying mechanisms of antibiotic action.[1]

- **Bacterial Imaging:** Radiolabeled versions of D-alanine analogs, such as D-[¹⁸F]Fluoroalanine (D-[¹⁸F]FAla) and D-[³⁻¹¹C]alanine, are developed as positron emission tomography (PET) imaging tracers for the *in vivo* detection of bacterial infections.[4][5][6] Since D-amino acids are not typically metabolized by mammalian cells but are actively incorporated into bacterial peptidoglycan, these tracers allow for the specific visualization of bacterial activity.[3][7] This approach can differentiate between active bacterial infections and sterile inflammation.[5][7]
- **Metabolic Studies:** The metabolism of fludalanine can be studied to understand its biotransformation and potential defluorination *in vivo*.[1] Its primary metabolism involves oxidation to fluoropyruvate, which is then reduced to fluorolactate.[1] Analytical methods like gas chromatography-mass spectrometry (GC/MS) are used to quantify these metabolites in biological samples.[1][8]

Signaling Pathway and Experimental Workflows

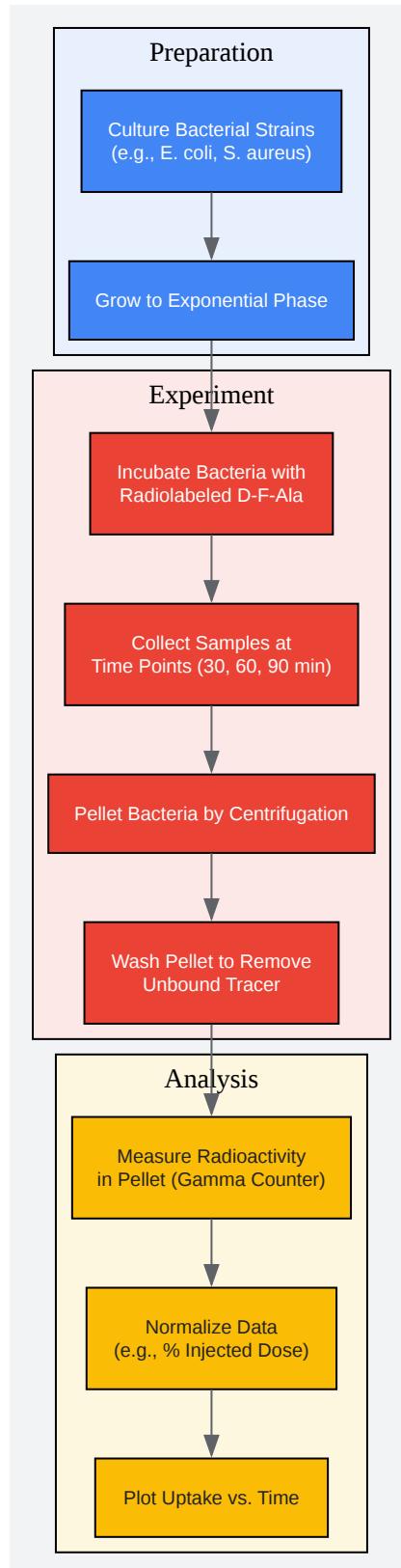
Mechanism of Action: Inhibition of Peptidoglycan Synthesis



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Caption: Inhibition of Alanine Racemase by D-Alanine, 3-fluoro-.

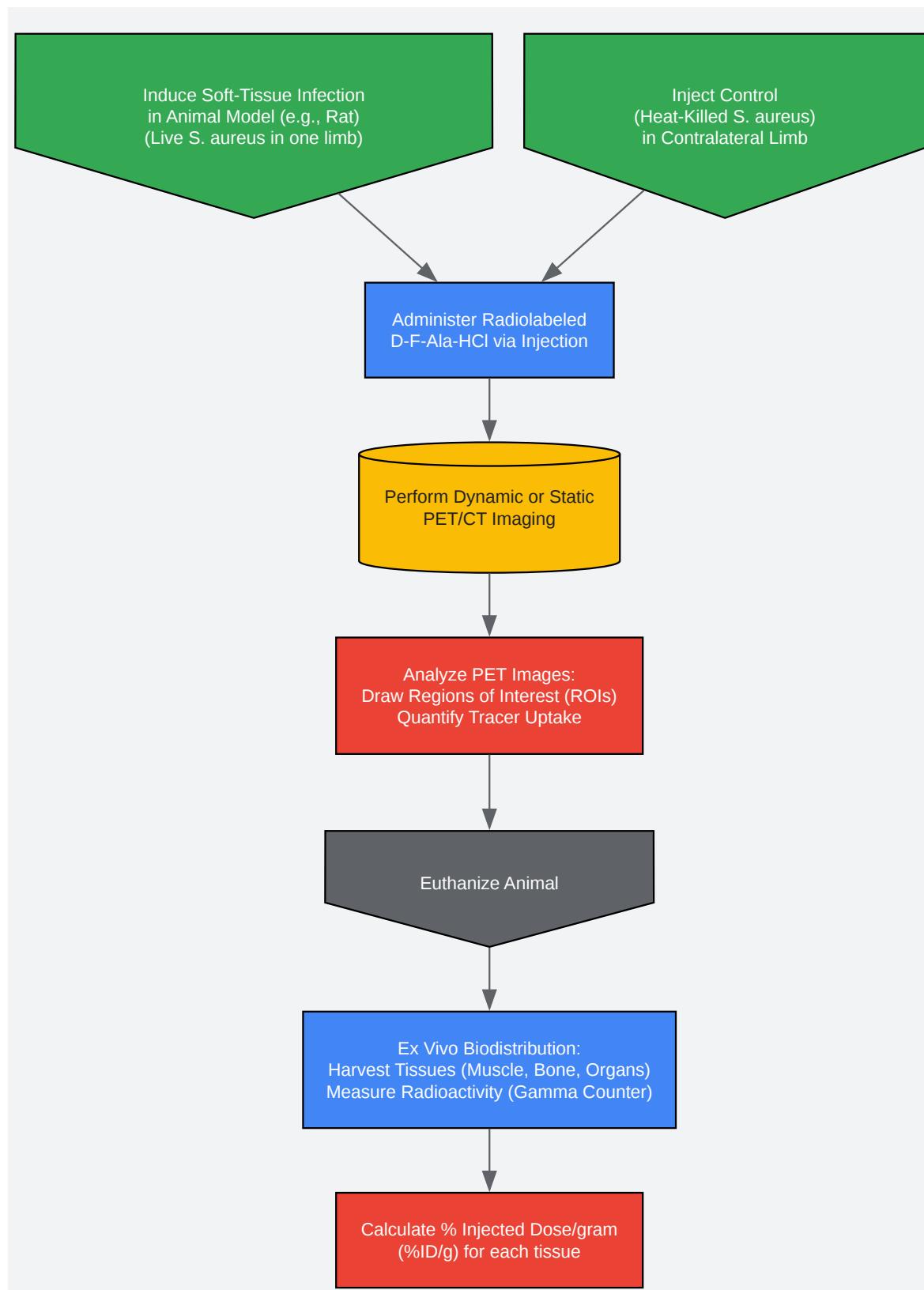
Experimental Workflow: In Vitro Bacterial Uptake Assay



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Caption: Workflow for assessing bacterial uptake of radiolabeled compounds.

Experimental Workflow: In Vivo PET Imaging in an Animal Model

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